Application of trans-1,2-Cyclohexanedicarboxylic Acid in Biodegradable Polymers

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Compound of Interest		
Compound Name:	*trans-1,2-Cyclohexanedicarboxylic acid*	
Cat. No.:	*B049998*	Get Quote

Keywords:**trans-1,2-Cyclohexanedicarboxylic Acid**, Biodegradable Polymers, Polyesters, Polyamides, Drug Delivery, Tissue Engineering.

Abstract

trans-1,2-Cyclohexanedicarboxylic acid (t-CHDA) is a cycloaliphatic dicarboxylic acid that serves as a valuable monomer for the synthesis of biodegradable polymers. Its rigid, non-planar cyclohexane ring structure, when incorporated into polymer backbones, can significantly enhance thermal and mechanical properties compared to linear aliphatic counterparts. This application note details the use of t-CHDA in the formulation of biodegradable polyesters and polyamides, providing protocols for their synthesis and characterization. While specific quantitative data for polymers derived directly from trans-1,2-CHDA is limited in publicly available literature, this document presents analogous data from polymers synthesized with the trans-1,4-isomer to provide a predictive baseline for material properties. These polymers exhibit potential for a range of applications, including controlled drug delivery, medical implants, and sustainable packaging materials.

Introduction

The growing demand for environmentally friendly and biocompatible materials has spurred significant research into biodegradable polymers. Aliphatic polyesters and polyamides are

prominent classes of such materials; however, their often-suboptimal thermal and mechanical properties can limit their practical applications. The incorporation of cyclic monomers, such as **trans-1,2-cyclohexanedicarboxylic acid**, into the polymer backbone is a promising strategy to improve these characteristics. The rigid cyclohexane ring of t-CHDA introduces steric hindrance and reduces chain mobility, which can lead to higher glass transition temperatures (Tg) and improved mechanical strength.[1] This makes t-CHDA-based polymers attractive for applications requiring durability and stability, such as in medical devices and drug delivery systems.[2] This document provides an overview of the synthesis, properties, and potential applications of biodegradable polymers derived from t-CHDA, along with detailed experimental protocols.

Data Presentation

Due to the limited availability of specific quantitative data for polymers synthesized with **trans-1,2-cyclohexanedicarboxylic acid**, the following tables present data for analogous polyesters synthesized with trans-1,4-cyclohexanedicarboxylic acid and various diols. This data is intended to provide a representative baseline for the expected properties of trans-1,2-CHDA-based polymers.

Table 1: Thermal and Mechanical Properties of Poly(alkylene trans-1,4-cyclohexanedicarboxylate)s

Polymer Name	Diol Used	Glass Transition Temp. (Tg) (°C)	Melting Temp. (Tm) (°C)	Tensile Modulus (MPa)	Tensile Strength (MPa)	Elongation at Break (%)
Poly(propylene trans-1,4-cyclohexanedicarboxylate)	1,3-Propanediol	8	150	-	-	-
Poly(butylene trans-1,4-cyclohexanedicarboxylate)	1,4-Butanediol	-2	165	1100	40	>300
Poly(pentamethylene trans-1,4-cyclohexanedicarboxylate)	1,5-Pentanediol	-15	110	-	-	-
Poly(hexamethylene trans-1,4-cyclohexanedicarboxylate)	1,6-Hexanediol	-21	130	500	30	>300

Data is representative and sourced from analogous studies on the trans-1,4-isomer.

Table 2: Biodegradation Data for Analogous Cycloaliphatic Polyesters

Polymer System	Degradation Condition	Duration	Weight Loss (%)	Notes
Poly(butylene carbonate-co-70%-trans-1,4-cyclohexanedicarboxylate)	Enzymatic Degradation (Lipase)	70 days	> 60%	Slower degradation with increasing cyclohexane content.
Poly(butylene succinate)	Soil Burial	60 days	~100%	Reference for a fully biodegradable aliphatic polyester.
Copolyester with trans-1,4-cyclohexanedimethanol	Enzymatic Hydrolysis (Lipase)	60 days	Variable	Hydrolysis rate decreased with increasing cyclohexanedimethanol content.[3]

Data is representative and sourced from analogous studies on the trans-1,4-isomer and related cycloaliphatic polyesters.

Experimental Protocols

Protocol 1: Synthesis of Poly(butylene trans-1,2-cyclohexanedicarboxylate) via Melt Polycondensation

This protocol describes the synthesis of a polyester from **trans-1,2-cyclohexanedicarboxylic acid** and 1,4-butanediol using a two-stage melt polycondensation method.

Materials:

- **trans-1,2-Cyclohexanedicarboxylic acid** (t-CHDA)

- 1,4-Butanediol (BDO)

- Titanium (IV) butoxide (Ti(OBu)4) or another suitable catalyst

- Antioxidant (e.g., Irganox 1010)

- High-purity nitrogen gas

Equipment:

- Glass reactor equipped with a mechanical stirrer, nitrogen inlet, thermocouple, and a distillation outlet connected to a vacuum system.

- Heating mantle with temperature controller.

- Vacuum pump.

- Cold trap.

Procedure:

- Charging the Reactor: Charge equimolar amounts of t-CHDA and a slight excess of BDO (e.g., 1.1:1 molar ratio) into the reactor. Add the catalyst (e.g., 200-400 ppm Ti(OBu)4) and antioxidant.

- Esterification (First Stage):

  - Purge the reactor with nitrogen gas.

  - Heat the mixture to 180-200°C under a slow nitrogen flow with stirring.

  - Water will be produced as a byproduct and should be collected.

  - Continue this stage for 2-4 hours until the theoretical amount of water is collected and the mixture becomes clear.

- Polycondensation (Second Stage):

  - Gradually increase the temperature to 220-240°C.

- Slowly apply a vacuum (reducing the pressure to <1 mbar) over 30-60 minutes to remove the excess BDO and facilitate the increase in molecular weight.

- Continue the reaction under high vacuum for 3-5 hours. The viscosity of the melt will increase significantly, which can be monitored by the torque on the stirrer.

- Product Recovery:

  - Once the desired viscosity is reached, stop the reaction by introducing nitrogen gas to break the vacuum.

  - Extrude the molten polymer from the reactor into a water bath to quench it.

  - Pelletize the resulting polymer strand.

  - Dry the polymer pellets in a vacuum oven at 60-80°C for at least 24 hours before characterization.

Protocol 2: Synthesis of a Polyamide from trans-1,2-Cyclohexanedicarboxylic Acid and Hexamethylenediamine

This protocol outlines the synthesis of a polyamide via low-temperature solution polycondensation.

Materials:

- **trans-1,2-Cyclohexanedicarboxylic acid** (t-CHDA)

- Thionyl chloride ($SOCl_2$)

- Hexamethylenediamine

- N,N-Dimethylacetamide (DMAc) or N-Methyl-2-pyrrolidone (NMP)

- Pyridine or Triethylamine (as an acid scavenger)

- Methanol

Equipment:

- Three-necked flask with a mechanical stirrer, nitrogen inlet, and dropping funnel.

- Ice bath.

- Beaker for precipitation.

- Filtration apparatus.

- Vacuum oven.

Procedure:

- Synthesis of the Diacyl Chloride:

  - In a fume hood, react t-CHDA with an excess of thionyl chloride (with a catalytic amount of DMF) at reflux for 2-4 hours to form trans-1,2-cyclohexanedicarbonyl dichloride.

  - Remove the excess thionyl chloride by distillation under reduced pressure.

  - The resulting diacyl chloride can be purified by vacuum distillation or recrystallization.

- Polymerization:

  - Dissolve a precise amount of hexamethylenediamine in DMAc or NMP containing the acid scavenger in a three-necked flask under a nitrogen atmosphere.

  - Cool the flask in an ice bath.

  - Dissolve an equimolar amount of the prepared trans-1,2-cyclohexanedicarbonyl dichloride in the same solvent and add it dropwise to the diamine solution with vigorous stirring.

  - After the addition is complete, remove the ice bath and continue stirring at room temperature for 4-6 hours.

- Product Precipitation and Purification:

- Pour the viscous polymer solution into a beaker containing methanol to precipitate the polyamide.

- Filter the precipitated polymer and wash it thoroughly with methanol and then with hot water to remove any unreacted monomers and salts.

- Dry the purified polyamide in a vacuum oven at 80-100°C for 24 hours.

Protocol 3: Characterization of Polymer Properties

1. Molecular Weight Determination:

- Use Gel Permeation Chromatography (GPC) with a suitable solvent (e.g., hexafluoroisopropanol for polyamides, chloroform or THF for polyesters) and polystyrene or PMMA standards for calibration.

2. Thermal Properties Analysis:

- Differential Scanning Calorimetry (DSC): Determine the glass transition temperature (Tg) and melting temperature (Tm) by heating the sample (5-10 mg) under a nitrogen atmosphere at a controlled rate (e.g., 10°C/min).

- Thermogravimetric Analysis (TGA): Evaluate the thermal stability of the polymer by heating a sample at a constant rate (e.g., 10°C/min) under a nitrogen or air atmosphere and monitoring the weight loss as a function of temperature.

3. Mechanical Properties Testing:

- Prepare dog-bone-shaped specimens by injection molding or compression molding.

- Perform tensile tests using a universal testing machine according to ASTM D638 to determine the tensile modulus, tensile strength, and elongation at break.

Protocol 4: Biodegradation Assessment

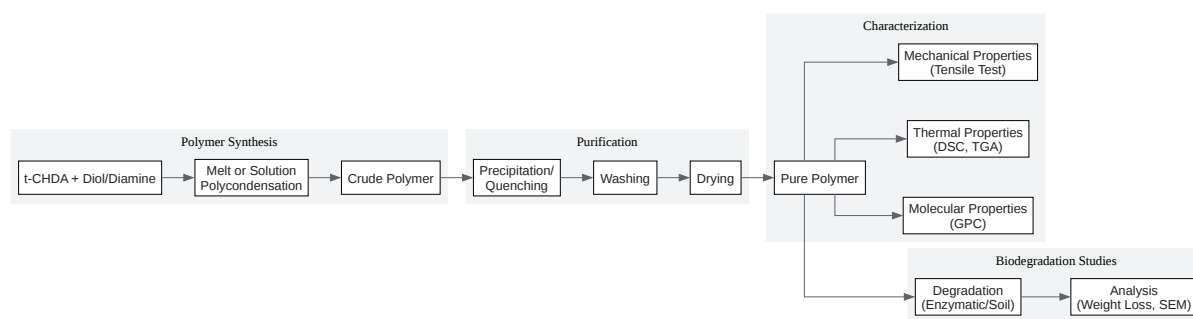1. Enzymatic Degradation:

- Prepare thin films of the polymer.

- Immerse the films in a phosphate buffer solution (pH 7.4) containing a specific enzyme (e.g., lipase from Pseudomonas cepacia or Rhizopus delemar).

- Incubate at 37°C with gentle shaking.

- At predetermined time intervals, remove the films, wash them with deionized water, dry them to a constant weight, and measure the weight loss.

- The degradation can also be monitored by analyzing the surrounding buffer for degradation products using techniques like High-Performance Liquid Chromatography (HPLC).

2. Soil Burial Test:

- Prepare polymer films of known weight and dimensions.

- Bury the films in a controlled compost soil environment according to standards like ASTM D5988.

- Maintain the soil moisture and temperature at specified levels.

- Periodically retrieve samples, carefully clean them to remove soil particles, dry them to a constant weight, and calculate the percentage of weight loss.

- Visual and microscopic examination (e.g., using Scanning Electron Microscopy - SEM) of the film surface can provide qualitative evidence of biodegradation.

Visualizations

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Caption: General workflow for synthesis and characterization of t-CHDA based polymers.

Tech Support

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┌──────────────────┐          ╭──────────────────────╮
│ Polyester Surface│          │ Enzyme (e.g., Lipase)│
└──────────────────┘          ╰──────────────────────╯
              │                          │
              ▼                          ▼
         ┌────────────────────────────────┐
         │    Enzyme Adsorption           │
         │    on Polymer Surface          │
         └────────────────────────────────┘
                       │
                       ▼
         ┌────────────────────────────────┐
         │   Hydrolysis of Ester Bonds    │
         └────────────────────────────────┘
                       │
                       ▼
         ┌────────────────────────────────┐
         │      Soluble Oligomers         │
         └────────────────────────────────┘
                       │
                       ▼
         ┌────────────────────────────────┐
         │        Monomers                │
         │      (t-CHDA & Diol)           │
         └────────────────────────────────┘
                       │
                       ▼
         ┌────────────────────────────────┐
         │     Microbial Metabolism       │
         └────────────────────────────────┘
                       │
                       ▼
         ┌────────────────────────────────┐
         │    CO2 + H2O + Biomass         │
         └────────────────────────────────┘
```

Enzyme Adsorption on Polymer Surface

Hydrolysis of Ester Bonds

Soluble Oligomers

Monomers (t-CHDA & Diol)

Microbial Metabolism

$CO_2 + H_2O$ + Biomass
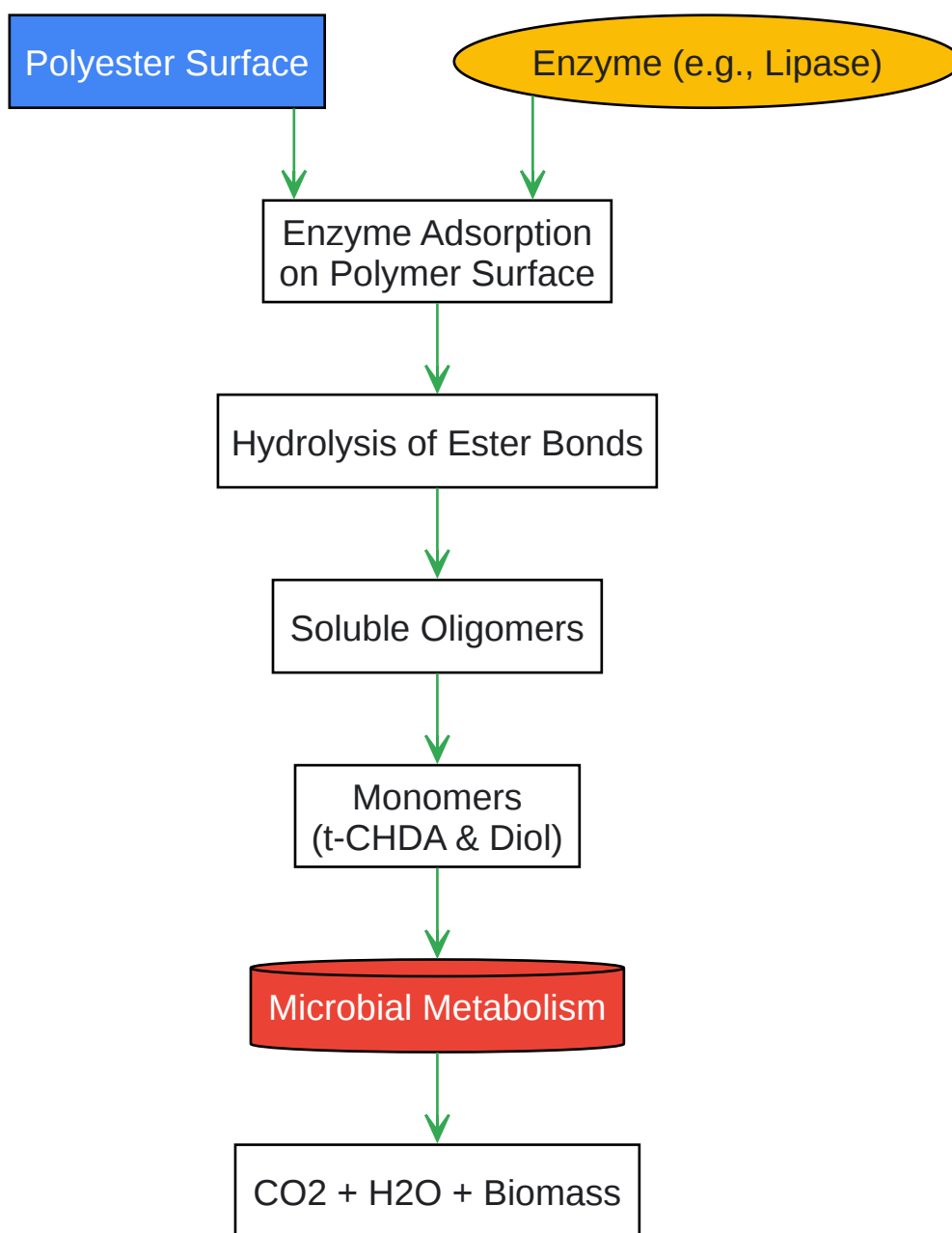
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Caption: Simplified pathway of enzymatic degradation of a t-CHDA based polyester.
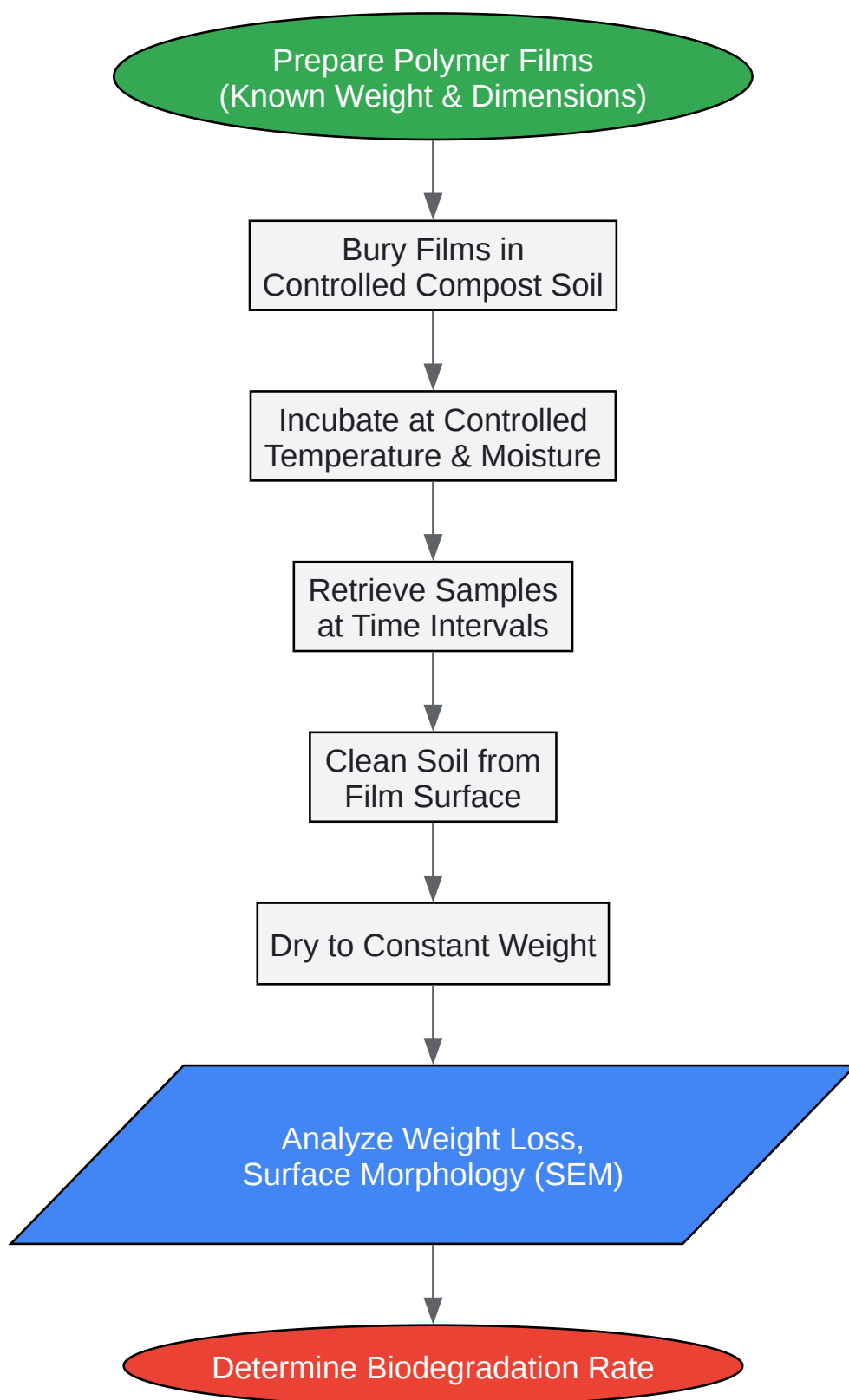
Tech Support

```mermaid
flowchart TD
    A([Prepare Polymer Films<br/>Known Weight & Dimensions])
    B[Bury Films in<br/>Controlled Compost Soil]
    C[Incubate at Controlled<br/>Temperature & Moisture]
    D[Retrieve Samples<br/>at Time Intervals]
    E[Clean Soil from<br/>Film Surface]
    F[Dry to Constant Weight]
    G[/Analyze Weight Loss,<br/>Surface Morphology SEM/]
    H([Determine Biodegradation Rate])
    A --> B --> C --> D --> E --> F --> G --> H
```

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Caption: Workflow for a standard soil burial biodegradation test.

Applications and Future Perspectives

Biodegradable polymers synthesized with **trans-1,2-cyclohexanedicarboxylic acid** hold promise for various applications, particularly in the biomedical and pharmaceutical fields.

- Drug Delivery: The enhanced thermal and mechanical stability of these polymers makes them suitable for fabricating drug delivery devices with controlled release profiles. The degradation rate can potentially be tuned by copolymerization with other dicarboxylic acids or diols.

- Medical Implants: Their improved strength and biocompatibility make them candidates for temporary medical implants, such as sutures, stents, and scaffolds for tissue engineering, where the implant is required to maintain its structural integrity for a specific period before being safely absorbed by the body.

- Sustainable Packaging: As a bio-based and biodegradable alternative to conventional plastics, these polymers could be used in high-performance packaging applications where enhanced barrier properties and durability are required.

Future research should focus on the synthesis and thorough characterization of a wider range of polyesters and polyamides based on trans-1,2-CHDA to establish a comprehensive structure-property-degradation relationship. Investigating the influence of the cis vs. trans isomer of 1,2-cyclohexanedicarboxylic acid on polymer properties would also be a valuable area of exploration. Furthermore, detailed in vivo studies are necessary to fully assess the biocompatibility and degradation kinetics of these materials for biomedical applications.

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